

Application Note: Quantitative Analysis of Tylosin in Egg Samples by LC-MS/MS

Author: BenchChem Technical Support Team. Date: December 2025



Introduction

Tylosin is a macrolide antibiotic widely used in veterinary medicine to treat infections in poultry. [1] Its use can lead to residue accumulation in eggs, posing potential health risks to consumers. Regulatory bodies, such as the European Union, have established Maximum Residue Limits (MRLs) for **tylosin** in eggs, which are set at 200 μg/kg.[2][3][4] This application note details a sensitive and selective method for the quantitative analysis of **tylosin** residues in whole egg samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The described method is based on a liquid-liquid extraction procedure followed by LC-MS/MS analysis, providing high recovery and precision.[2]

Experimental Workflow



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Figure 1. Overall workflow for the quantitative analysis of **tylosin** in egg samples.



Protocols

1. Sample Preparation: Liquid-Liquid Extraction

This protocol is adapted from the method described by Hamscher et al. (2006).

- Homogenization: Homogenize whole eggs to ensure a uniform sample matrix.
- Weighing: Weigh 2.0 g of the homogenized egg sample into a 50 mL polypropylene centrifuge tube.
- Extraction:
 - Add 10 mL of citrate buffer (pH 5.0).
 - Add 20 mL of acetonitrile.
 - Vortex the mixture vigorously for 1 minute.
- Centrifugation: Centrifuge the sample at 4000 rpm for 10 minutes at 4°C.
- Supernatant Collection: Transfer the acetonitrile (upper) layer to a new tube.
- Evaporation: Evaporate the collected supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried residue in 1.0 mL of the initial mobile phase (e.g., a mixture of 0.5% formic acid in water and acetonitrile).
- Filtration: Filter the reconstituted sample through a 0.22 μm syringe filter into an LC vial for analysis.
- 2. LC-MS/MS Analysis

The following conditions are a representative example for the analysis of **tylosin**.

Table 1: LC-MS/MS Instrumental Conditions



Parameter	Condition	
LC System	Agilent 1200 Series or equivalent	
Column	Reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 μm)	
Mobile Phase A	0.5% Formic acid in Water	
Mobile Phase B	Acetonitrile	
Gradient Elution	A time-programmed gradient can be optimized. A typical starting point is 90% A, ramping to 10% A over 10 minutes.	
Flow Rate	1.0 mL/min (with a 1:10 split before the mass spectrometer)	
Column Temperature	23°C	
Injection Volume	20 μL	
Mass Spectrometer	Triple Quadrupole Mass Spectrometer	
Ionization Mode	Electrospray Ionization (ESI), Positive	
Monitored Ion (Precursor)	m/z 916.5	
MS/MS Transitions (MRM)	Specific product ions should be determined by direct infusion of a tylosin standard.	
Collision Energy (CE)	Optimized for the specific instrument and transitions.	

Method Validation and Performance

Method validation should be performed according to guidelines such as those from the European Commission Decision 2002/657/EC.

Table 2: Summary of Method Validation Parameters



Parameter	Result	
Linearity (R²)	> 0.99	
Concentration Range	1.0 - 400 μg/kg	
Recovery	> 82%	
Precision (RSD)	1.5 - 11.0%	
Limit of Quantification (LOQ)	Can be established based on signal-to-noise ratios, typically in the low µg/kg range. Some methods report LOQs as low as 1 µg/kg.	
Specificity	No significant interfering peaks observed in blank egg samples.	

The recovery of **tylosin** from spiked egg samples at concentrations ranging from 1.0 to 400 μ g/kg was found to be greater than 82%, with relative standard deviations between 1.5% and 11.0%.

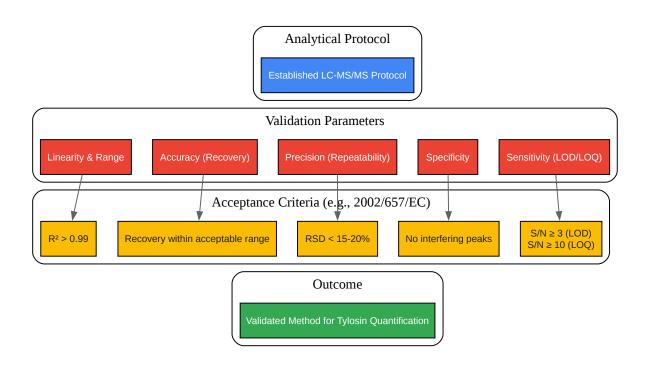
Data Presentation

Table 3: Example Quantification Data for **Tylosin** in Spiked Egg Samples

Spiked Concentration (µg/kg)	Measured Concentration (μg/kg)	Recovery (%)	RSD (%) (n=3)
1.0	0.9	90	8.5
10.0	9.5	95	5.2
100.0	98.2	98.2	3.1
200.0 (MRL)	195.4	97.7	2.5
400.0	388.9	97.2	1.8

Logical Relationship Diagram





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